

Personal protective equipment for handling 1-Phenyl-1-butyne

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Compound of Interest

Compound Name: 1-Phenyl-1-butyne

Cat. No.: B1346892

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Essential Safety and Handling Guide for 1-Phenyl-1-butyne

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Phenyl-1-butyne** (CAS 622-76-4). The following procedures are designed to ensure the safe handling of this chemical and to minimize exposure risks in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

1-Phenyl-1-butyne is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2][3][4][5] Adherence to proper PPE protocols is mandatory to ensure personal safety.

Summary of Required PPE

Protection Type	Recommended Equipment	Specification/Notes
Eye/Face Protection	Safety Glasses with Side Shields & Face Shield	Must conform to EN166 (EU) or NIOSH (US) standards. [2] [6] A face shield should be worn over safety glasses when there is a risk of splashing.
Skin Protection	Chemical-Resistant Gloves	While specific breakthrough time data for 1-Phenyl-1-butyne is not available, heavy-duty rubber gloves are recommended for handling. [7] For incidental contact, nitrile gloves may be used, but they should be replaced immediately upon contamination. [8] Always inspect gloves for degradation before use. [6]
Lab Coat / Impervious Clothing	A flame-resistant lab coat or impervious clothing is required to prevent skin contact. [2] [6]	
Respiratory Protection	Use in a Ventilated Area	All handling should occur in a well-ventilated area, preferably within a chemical fume hood. [2] [3] [6]
Respirator	If engineering controls are insufficient or if handling the solid form which can create dust, a NIOSH-approved N95 dust mask or a full-face respirator with an appropriate organic vapor cartridge should be used. [1] [7]	

Chemical and Physical Properties

A summary of key quantitative data for **1-Phenyl-1-butyne** is provided below.

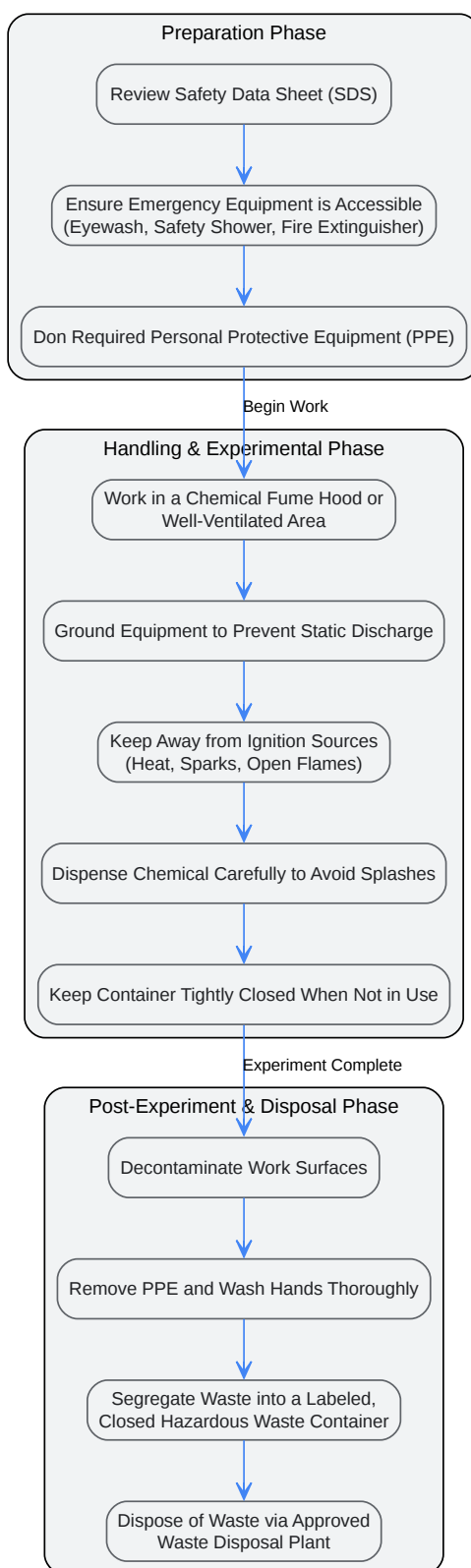
Property	Value	Source
CAS Number	622-76-4	[1]
Molecular Formula	C ₁₀ H ₁₀	[1]
Molecular Weight	130.19 g/mol	[1]
Appearance	Colorless to Yellow to Green clear liquid	[9][10]
Boiling Point	73-75 °C at 4 mmHg	[1]
Density	0.916 g/mL at 25 °C	[1]
Flash Point	69 °C (156.2 °F) - closed cup	[1]
Occupational Exposure Limits	No data available	[2]

Operational and Disposal Plan

A systematic approach to handling, from receipt to disposal, is critical for safety.

Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for safely handling **1-Phenyl-1-butyne** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1-Phenyl-1-butyne**.

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
 - Confirm that a safety shower and eyewash station are accessible and operational.
 - Put on all required PPE as detailed in the table above, including appropriate gloves, safety glasses, a face shield, and a lab coat.[\[2\]](#)[\[6\]](#)
- Handling:
 - Conduct all work in a chemical fume hood or a well-ventilated area to avoid inhalation of vapors.[\[2\]](#)[\[3\]](#)
 - Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)
[\[9\]](#) It is a combustible liquid.[\[4\]](#)[\[9\]](#)[\[11\]](#)
 - Use non-sparking tools and ensure proper grounding of equipment to prevent static electricity buildup.[\[6\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)[\[6\]](#) In case of contact, immediately flush the affected area with plenty of water.[\[2\]](#) If eye irritation persists, seek medical attention.[\[2\]](#)[\[6\]](#)
 - Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)

Disposal Plan

- Waste Collection: All waste materials contaminated with **1-Phenyl-1-butyne**, including empty containers, used gloves, and absorbent materials from spills, must be collected in a suitable, closed, and clearly labeled hazardous waste container.[\[2\]](#)[\[6\]](#)
- Disposal Route: Do not dispose of this chemical down the drain.[\[6\]](#) All waste must be disposed of through an approved hazardous waste disposal plant, in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#) Contaminated clothing should be removed and washed before reuse.[\[2\]](#)[\[3\]](#)

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